

Proper Disposal of RWJ 50271: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: RWJ 50271

Cat. No.: B15606425

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For Immediate Reference: Essential Safety and Disposal Information for **RWJ 50271**

This document provides crucial safety and logistical information for the proper handling and disposal of the research chemical **RWJ 50271**. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and environmental protection.

Summary of Material Properties

For quick reference, the key quantitative data for **RWJ 50271** are summarized in the table below.

Property	Value
Chemical Name	N-(3-Hydroxypropyl)-5-methyl-1-[-4-[3-(trifluoromethyl)phenyl]-2-thiazolyl]-1H-pyrazole-4-carboxamide[1]
Molecular Formula	C ₁₈ H ₁₇ F ₃ N ₄ O ₂ S[1]
Molecular Weight	410.41 g/mol [1]
CAS Number	162112-37-0[1]

Hazard Identification and Safety Precautions

There are conflicting reports regarding the hazard classification of **RWJ 50271**. One Safety Data Sheet (SDS) from Tocris Bioscience states that the substance does not meet the criteria for hazardous classification under EC Directives and does not require hazard labeling[1]. However, another SDS from Key Organics classifies the compound as follows:

- H302: Harmful if swallowed[2].
- H312: Harmful in contact with skin[2].
- H332: Harmful if inhaled[2].

Given this discrepancy, it is imperative to handle **RWJ 50271** with a high degree of caution, assuming the more stringent hazard classification to be accurate. Always wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye protection. Handle the material in a well-ventilated area or a fume hood[2].

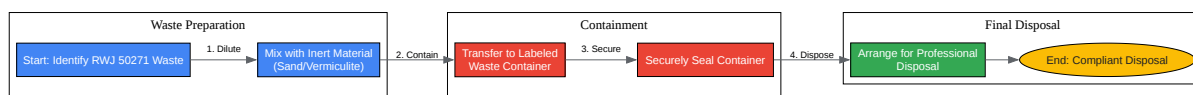
Step-by-Step Disposal Protocol

The following disposal procedure is based on the recommendations from the Key Organics Safety Data Sheet. Adherence to these steps is critical for the safe and compliant disposal of **RWJ 50271**.

- Inert Mixture Preparation: Mix the waste **RWJ 50271** with an inert absorbent material such as sand or vermiculite. This will dilute the compound and make it easier and safer to handle.
- Secure Containment: Transfer the resulting mixture into a suitable, clearly labeled, and sealable container for chemical waste.
- Professional Disposal: Arrange for the disposal of the contained waste through an approved and licensed hazardous waste disposal specialist.
- Environmental Protection: Under no circumstances should **RWJ 50271** or its waste mixtures be discharged into rivers, drains, or the general environment[2].

Experimental Workflow for Disposal

The logical flow for the proper disposal of **RWJ 50271** is illustrated in the diagram below. This visual guide reinforces the necessary steps to ensure a safe and compliant disposal process.



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Caption: Logical workflow for the safe disposal of **RWJ 50271**.

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References

- 1. resources.rndsystems.com [resources.rndsystems.com]
- 2. keyorganics.net [keyorganics.net]
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